

# Technical Guide: Solubility and Physicochemical Properties of (R)-2-Amino-3-cyclobutylpropanoic Acid

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## Compound of Interest

Compound Name: (R)-2-Amino-3-cyclobutylpropanoic acid

Cat. No.: B574375

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This technical guide provides a summary of the available solubility data and physicochemical properties of the non-proteinogenic amino acid, **(R)-2-Amino-3-cyclobutylpropanoic acid**. It also outlines a comprehensive experimental protocol for solubility determination, adaptable for this specific compound, and presents a logical workflow for such an analysis.

## Physicochemical Properties

**(R)-2-Amino-3-cyclobutylpropanoic acid**, an alanine derivative, possesses a unique cyclobutyl moiety that influences its steric and electronic properties.<sup>[1][2]</sup> A summary of its key physicochemical parameters is presented in Table 1. The computed XLogP3-AA value of -1.4 suggests a hydrophilic nature, indicating a preference for aqueous environments.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO <sub>2</sub>	MedChemExpress
Molecular Weight	143.18 g/mol	MedChemExpress
CAS Number	174266-00-3	MedChemExpress
Appearance	White to off-white solid	MedChemExpress
Computed XLogP3-AA	-1.4	PubChem
Hydrogen Bond Donor Count	2	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Topological Polar Surface Area	63.3 Å <sup>2</sup>	PubChem

## Solubility Data

Quantitative solubility data for **(R)-2-Amino-3-cyclobutylpropanoic acid** is limited in publicly available literature. The available data point for its solubility in water is summarized in Table 2. It is important to note that the specified conditions include the use of ultrasonication and heat, which were necessary to achieve this concentration. This suggests that the solubility at room temperature under standard conditions may be lower.

Solvent	Concentration	Molar Equivalent	Conditions	Source
Water	2 mg/mL	13.97 mM	Ultrasonic and warming and heat to 60°C	MedChemExpress

## Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of an amino acid like **(R)-2-Amino-3-cyclobutylpropanoic acid**. This protocol can be adapted for various solvents and temperatures.

Objective: To determine the equilibrium solubility of **(R)-2-Amino-3-cyclobutylpropanoic acid** in a given solvent at a specified temperature.

Materials:

- **(R)-2-Amino-3-cyclobutylpropanoic acid**
- Selected solvent (e.g., deionized water, ethanol, DMSO)
- Vials with screw caps
- Analytical balance
- Temperature-controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

Procedure:

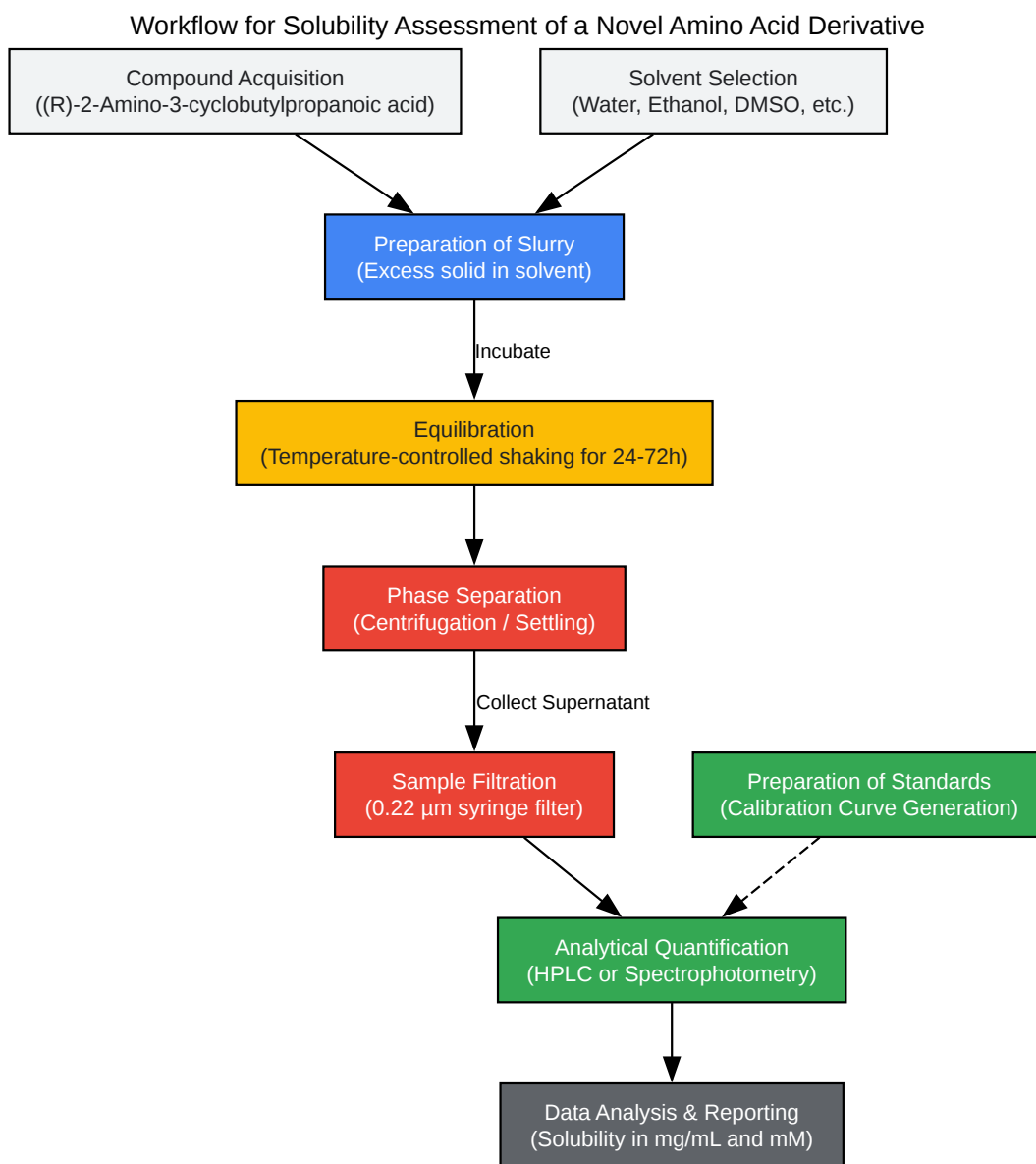
- Preparation of Saturated Solutions:
  - Add an excess amount of **(R)-2-Amino-3-cyclobutylpropanoic acid** to a series of vials. The excess solid is crucial to ensure that equilibrium with the saturated solution is reached.
  - Add a precise volume of the desired solvent to each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a temperature-controlled shaker set to the desired temperature (e.g., 25°C, 37°C).

- Agitate the samples for a sufficient period to reach equilibrium. For amino acids, this can range from 24 to 72 hours. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing.
- Sample Collection and Preparation:
  - Once equilibrium is reached, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
  - Carefully withdraw a sample from the supernatant using a syringe.
  - Immediately filter the sample through a syringe filter (e.g., 0.22  $\mu\text{m}$ ) into a clean vial to remove any undissolved solid.
- Quantification:
  - Using HPLC (Preferred Method):
    - Prepare a series of standard solutions of known concentrations of **(R)-2-Amino-3-cyclobutylpropanoic acid** in the same solvent.
    - Generate a calibration curve by injecting the standards into the HPLC and plotting the peak area against concentration.
    - Dilute the filtered sample solution with a known factor to fall within the range of the calibration curve.
    - Inject the diluted sample into the HPLC and determine its concentration from the calibration curve.
    - Calculate the original solubility by multiplying the measured concentration by the dilution factor.
  - Using UV-Vis Spectrophotometry (Alternative):
    - This method is suitable if the compound has a chromophore. A derivatization agent (e.g., ninhydrin) may be necessary for amino acids that do not absorb UV light.

- Follow a similar procedure of creating a calibration curve with standards of known concentrations.
- Measure the absorbance of the diluted, filtered sample.
- Calculate the concentration from the calibration curve and account for the dilution.
- Data Reporting:
  - Report the solubility in mg/mL and mM, specifying the solvent and the temperature at which the measurement was performed.

## Workflow for Solubility Assessment

The following diagram illustrates a general workflow for the experimental determination and analysis of the solubility of a novel amino acid derivative.



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Caption: A general experimental workflow for determining the solubility of a novel amino acid derivative.

## Biological Context

**(R)-2-Amino-3-cyclobutylpropanoic acid** is classified as an alanine derivative. While specific biological activities for this compound are not extensively documented, amino acid derivatives, in general, are known to have various physiological effects.[2] For instance, a structurally similar compound, (2R)-2-amino-3-(1-methylcyclobutyl)propanoic acid hydrochloride, has been investigated as a potential neurotransmitter modulator that may influence glutamate receptors. This suggests that non-proteinogenic amino acids with cyclic side chains could be of interest in neurological research. However, further studies are required to determine the specific biological role, if any, of **(R)-2-Amino-3-cyclobutylpropanoic acid**.

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## References

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